

A Comprehensive Technical Guide to the Physicochemical Properties of Nickel-Curcumin Complex

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Compound of Interest

Compound Name: NiCur

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This technical guide provides an in-depth overview of the physicochemical properties of the Nickel-Curcumin complex. Curcumin, the active compound in turmeric, is known for its therapeutic properties, which can be enhanced through complexation with metal ions like nickel.^[1] This guide synthesizes data from various scientific studies to present a detailed analysis of the synthesis, structure, and characteristics of this complex, aimed at facilitating further research and development.

Structural and Compositional Characteristics

The Nickel-Curcumin complex, often synthesized with a 1:2 metal-to-ligand stoichiometry, involves curcumin acting as a bidentate ligand.^{[2][3]} The complexation typically occurs through the enolic hydroxyl group and the carbonyl group of curcumin, forming a stable six-membered chelate ring with the Ni(II) ion.^{[2][3]}

Table 1: Structural and Molar Properties

Property	Value	Reference(s)
Stoichiometry (Metal:Ligand)	1:2	[2]
Molecular Formula	[Ni(C ₂₁ H ₁₉ O ₆) ₂]	[4]
Geometry	Octahedral or Distorted Square Planar	[5][6]
Molar Conductivity	Typically low, indicating non-electrolytic nature	[7][8]
Magnetic Moment (μ_{eff})	2.9–3.3 B.M. (suggesting paramagnetic nature)	[8]

Spectroscopic Properties

Spectroscopic analysis is crucial for confirming the formation and structure of the Nickel-Curcumin complex.

Table 2: Spectroscopic Data

Spectroscopic Technique	Key Findings & Wavenumbers (cm ⁻¹)	Reference(s)
Infrared (IR)	- Broadening or disappearance of the phenolic O-H band (around 3500 cm ⁻¹) - Shift of the C=O stretching vibration (around 1629 cm ⁻¹) to lower frequencies - Appearance of new bands corresponding to Ni-O vibrations (around 465-565 cm ⁻¹)	[2][9][10]
UV-Visible (UV-Vis)	- A broad absorption band in the visible region (around 620 nm) is indicative of d-d transitions in the Ni(II) ion, suggesting an octahedral geometry.[11]	[11]
¹ H-NMR	- The signal for the enolic proton of curcumin disappears upon complexation.	[2]

Physicochemical and Thermal Properties

The physicochemical properties of the Nickel-Curcumin complex, such as solubility and thermal stability, are critical for its potential applications.

Table 3: Physicochemical and Thermal Data

Property	Description	Reference(s)
Solubility	Generally insoluble in water but soluble in polar organic solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[12] The complexation can sometimes improve solubility compared to free curcumin.[12]	[12]
Melting Point	A melting point range of 196 to 199°C has been reported for a mixed ligand complex containing Nickel and Curcumin.[5]	[5]
Thermal Stability	Thermogravimetric analysis (TGA) shows that the complex is thermally stable, with decomposition occurring at higher temperatures compared to free curcumin. The removal of coordinated water molecules is often observed at temperatures above 150°C. [13]	[2][13]
Electrochemical Properties	Cyclic voltammetry studies have shown that a glassy carbon electrode modified with a Nickel-Curcumin complex can act as an effective catalyst for the oxidation of alcohols. [12]	[12]

Experimental Protocols

Synthesis of Nickel-Curcumin Complex

Objective: To synthesize the $[\text{Ni}(\text{Curcumin})_2]$ complex.

Materials:

- Curcumin
- Nickel(II) salt (e.g., Nickel Chloride or Nickel Acetate)
- Ethanol
- Sodium Hydroxide (NaOH) solution

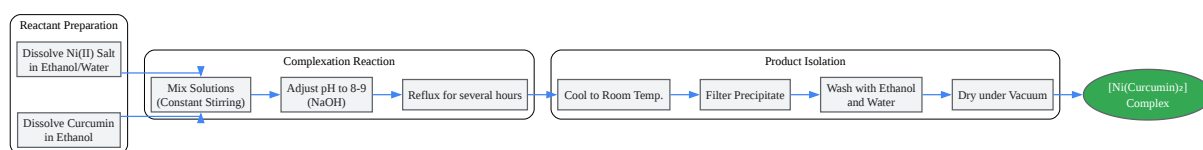
Procedure:

- Dissolve a specific molar amount of curcumin in ethanol.
- In a separate vessel, dissolve the Nickel(II) salt in ethanol (or water, depending on the salt's solubility).
- Slowly add the Nickel(II) salt solution to the curcumin solution with constant stirring.
- Adjust the pH of the mixture to be slightly alkaline (around 8-9) by adding a dilute NaOH solution dropwise. This facilitates the deprotonation of the enolic hydroxyl group of curcumin.
- Reflux the resulting mixture for a few hours. The formation of a precipitate indicates the formation of the complex.
- Cool the mixture to room temperature.
- Filter the precipitate, wash it with ethanol and then with distilled water to remove any unreacted starting materials.
- Dry the resulting Nickel-Curcumin complex in a vacuum desiccator.

Characterization Techniques

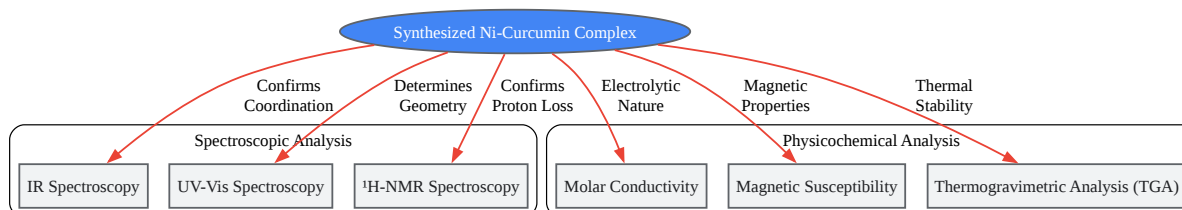
- **Infrared (IR) Spectroscopy:** The IR spectra of both curcumin and the synthesized Nickel-Curcumin complex are recorded using KBr pellets. A comparison of the spectra is done to identify the shifts in the characteristic peaks of the hydroxyl and carbonyl groups, and the appearance of new metal-oxygen bonds, confirming complexation.
- **UV-Visible (UV-Vis) Spectroscopy:** The electronic absorption spectra of the complex dissolved in a suitable solvent (e.g., DMF) are recorded. The presence of d-d transition bands in the visible region is analyzed to infer the geometry of the complex.
- **Molar Conductivity Measurement:** The molar conductivity of the complex is measured in a suitable solvent (like DMF) at a specific concentration (e.g., 10^{-3} M). Low molar conductivity values suggest a non-electrolytic nature.
- **Magnetic Susceptibility:** The magnetic susceptibility of the solid complex is measured at room temperature using a Gouy balance or a vibrating sample magnetometer. The effective magnetic moment (μ_{eff}) is calculated to determine the number of unpaired electrons and infer the geometry of the complex.
- **Thermogravimetric Analysis (TGA):** The thermal stability of the complex is studied by heating a small sample at a constant rate in a controlled atmosphere (e.g., nitrogen). The weight loss at different temperatures provides information about the decomposition pattern and the presence of coordinated or lattice water molecules.

Visualizations



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Caption: Workflow for the synthesis of the Nickel-Curcumin complex.



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Caption: Experimental workflow for the characterization of the Nickel-Curcumin complex.

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